

# Allyl Tribromoacetate: A Comprehensive Safety Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Allyl tribromoacetate*

Cat. No.: *B15486424*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety information for **Allyl Tribromoacetate**. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, this document compiles available data and provides guidance based on structurally related compounds and general principles of handling halogenated organic molecules.

## Chemical Identification

Identifier	Value
IUPAC Name	prop-2-enyl 2,2,2-tribromoacetate
Molecular Formula	C <sub>5</sub> H <sub>5</sub> Br <sub>3</sub> O <sub>2</sub> [1]
Molecular Weight	336.8 g/mol [1]
CAS Number	4640-27-9

## Physical and Chemical Properties

Specific experimental data for the physical and chemical properties of **Allyl Tribromoacetate** are not readily available in the public domain. The following table provides estimated values or data from a structurally similar compound, Allyl Bromoacetate, for reference.

Property	Value	Notes
Boiling Point	Data not available	
Melting Point	Data not available	
Flash Point	Data not available	
Density	Data not available	
Solubility	Insoluble in water.	Based on general properties of similar organic esters.

## Toxicological Information

Detailed toxicological studies on **Allyl Tribromoacetate** have not been identified. The hazard classification is based on the known toxicity of related allyl compounds and bromoacetates. Allyl compounds can be lachrymatory and toxic, and their toxicity is often associated with their metabolism to acrolein, which is a highly reactive and toxic substance.

Hazard Class	Classification	Notes
Acute Oral Toxicity	Category 3: Toxic if swallowed (Presumed)	Based on the toxicity of related allyl esters.
Acute Dermal Toxicity	Category 3: Toxic in contact with skin (Presumed)	By analogy to similar compounds.
Acute Inhalation Toxicity	Category 3: Toxic if inhaled (Presumed)	Vapors are expected to be irritating to the respiratory tract.
Skin Corrosion/Irritation	Category 2: Causes skin irritation (Presumed)	Halogenated organic compounds are often irritating to the skin.
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage (Presumed)	Expected to be a strong irritant and potentially corrosive to the eyes.

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **Allyl Tribromoacetate** are not available. The following presents a general protocol for the safe handling of hazardous liquid chemicals, which should be adapted based on a risk assessment for the specific procedures being undertaken.

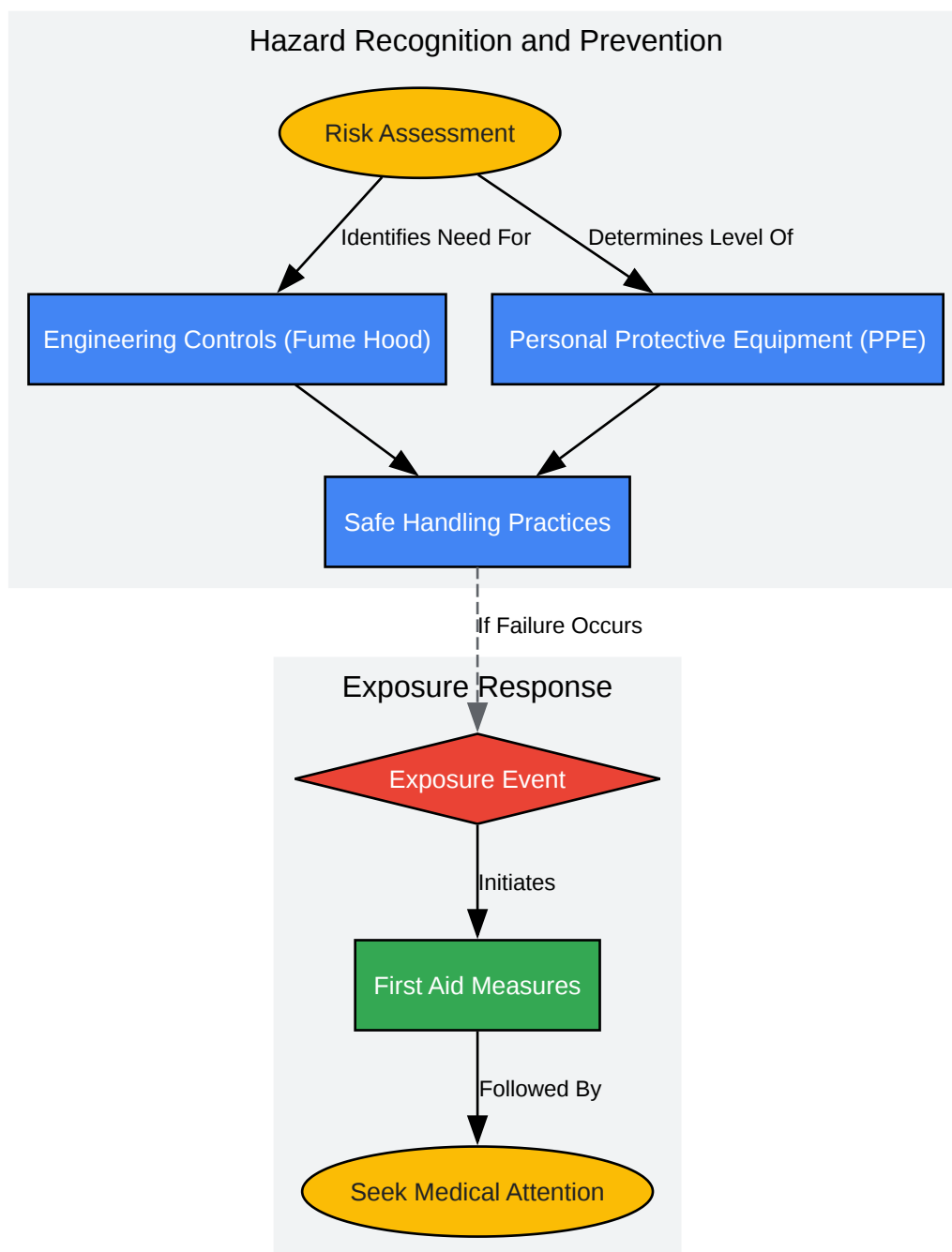
#### Protocol: Safe Handling of Liquid Halogenated Organic Compounds

- Risk Assessment: Before handling, conduct a thorough risk assessment, considering the quantity of the substance, the nature of the procedure (e.g., heating, distilling), and the potential for exposure.
- Engineering Controls: All work must be conducted in a properly functioning chemical fume hood with a face velocity of at least 100 feet per minute.
- Personal Protective Equipment (PPE):
  - Gloves: Wear chemically resistant gloves (e.g., nitrile or neoprene). Double gloving is recommended.
  - Eye Protection: Chemical safety goggles and a face shield are mandatory.
  - Lab Coat: A flame-resistant lab coat should be worn and buttoned.
  - Respiratory Protection: If there is a risk of inhalation exposure despite engineering controls, a respirator with an appropriate organic vapor cartridge should be used.
- Handling:
  - Use the smallest quantity of the substance necessary for the experiment.
  - Avoid direct contact with skin and eyes.
  - Do not heat the substance in an open container.
  - Ensure all containers are clearly labeled.
- Storage: Store in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases. Keep containers tightly closed.

- **Waste Disposal:** Dispose of waste in a designated, labeled container for halogenated organic waste, following all institutional and local regulations.
- **Spill Response:** In case of a spill, evacuate the area and alert others. If the spill is small and you are trained to do so, contain the spill with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal. For large spills, evacuate and contact emergency personnel.

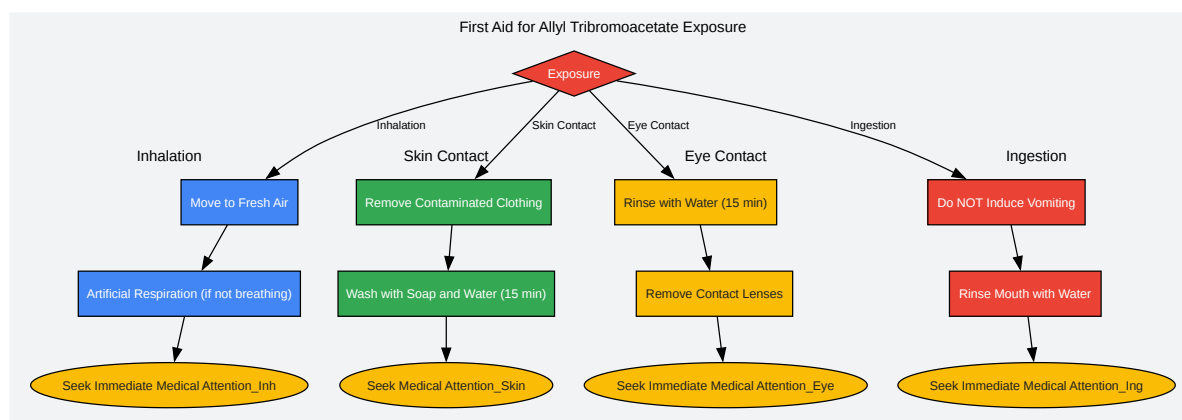
## Safety and First Aid Procedures

The following diagrams illustrate the logical flow of safety precautions and first aid measures for **Allyl Tribromoacetate**.



[Click to download full resolution via product page](#)

### Logical Flow of Safety Precautions



[Click to download full resolution via product page](#)

### First-Aid Measures for Exposure

## Disclaimer

This document is intended as a guide and is not a substitute for a formal Safety Data Sheet. All laboratory work should be conducted in accordance with institutional safety policies and procedures. Researchers are strongly encouraged to seek out a certified SDS from the manufacturer before using **Allyl Tribromoacetate**. The information provided herein is based on the best available data for this compound and its structural analogs at the time of writing.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Compound 527612: Allyl tribromoacetate - Dataset - Virginia Open Data Portal [data.virginia.gov]
- To cite this document: BenchChem. [Allyl Tribromoacetate: A Comprehensive Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15486424#allyl-tribromoacetate-safety-data-sheet-sds-information]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)